

Proper Disposal Procedures for Bis[(pinacolato)boryl]methane

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Compound of Interest

Compound Name: Bis[(pinacolato)boryl]methane

Cat. No.: B124671

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This document provides essential safety and logistical information for the proper handling and disposal of **Bis[(pinacolato)boryl]methane** (CAS No. 78782-17-9), intended for researchers, scientists, and drug development professionals. The following procedures are based on available safety data sheets and general laboratory safety practices for organoboron compounds.

I. Safety and Hazard Information

Bis[(pinacolato)boryl]methane is an organoboronate ester used in organic synthesis.^{[1][2]} While some suppliers classify it as a non-hazardous substance, others indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][3][4]} Therefore, it is crucial to handle this compound with appropriate safety precautions.

Summary of Safety Data:

Property	Data	Reference
CAS Number	78782-17-9	[1][3][5]
Molecular Formula	C ₁₃ H ₂₆ B ₂ O ₄	[1][5]
Appearance	Solid	[1]
Melting Point	48-55 °C	[1][2]
Storage	Store in a cool, shaded area at 2-8°C under an inert gas in a tightly closed container.	[1][2][3]
Hazard Classifications	Eye Irrit. 2, Skin Irrit. 2, STOT SE 3 (May cause respiratory irritation)	[1][4]
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation.	[1][4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][4]

II. Experimental Protocol for Disposal

The recommended procedure for the disposal of **Bis[(pinacolato)boryl]methane** is to entrust it to a licensed waste disposal company.^[3] The following steps provide guidance for the handling and preparation of the waste for disposal.

A. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a NIOSH-approved respirator.

B. Spill Management:

- Immediate Action: In case of a spill, immediately evacuate non-essential personnel from the area.^[3]
- Containment: Prevent the further spread of the spilled material. Avoid generating dust.^{[3][4]}
- Cleanup:
 - For dry spills, carefully sweep or vacuum the solid material. Use a vacuum cleaner equipped with a HEPA filter.^[4]
 - Place the collected material into a clean, dry, and properly labeled container for disposal.^{[4][6]}
- Decontamination: After the spill has been cleaned up, decontaminate the area with a suitable solvent and wash with soap and water.

C. Disposal of Unused Reagent and Contaminated Materials:

- Waste Collection:

- Collect unused **Bis[(pinacolato)boryl]methane** and any contaminated materials (e.g., weighing paper, gloves, wipes) in a designated, clearly labeled, and sealed waste container.
- Waste Segregation:
 - Do not mix with other waste streams unless instructed to do so by your institution's environmental health and safety (EHS) office.
- Labeling:
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**Bis[(pinacolato)boryl]methane**".
- Storage:
 - Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Final Disposal:
 - Arrange for pickup and disposal by a licensed professional waste disposal company in accordance with all local, state, and federal regulations.[3]

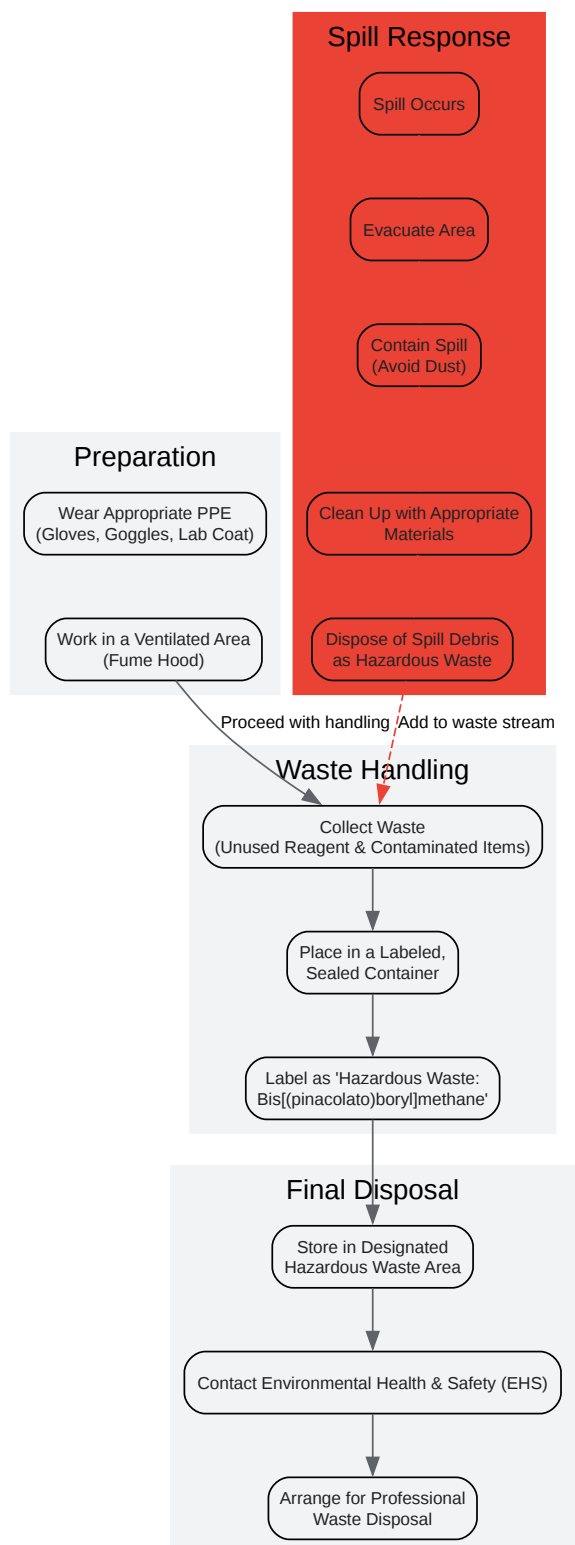
D. Deactivation of Reaction Residues (for advanced users):

While direct disposal of the unreacted compound is preferred, residues from reactions containing organoboron compounds can sometimes be deactivated. This should only be performed by trained personnel in a controlled environment. A general method for removing boron-containing residues involves repeated evaporation with methanol to form the volatile trimethyl borate.[7] However, for **Bis[(pinacolato)boryl]methane**, this has not been explicitly validated and professional disposal remains the primary recommendation.

III. Visualization of Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Bis[(pinacolato)boryl]methane**.

Bis[(pinacolato)boryl]methane Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Bis[(pinacolato)boryl]methane**.

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